

2-Chloro-5-hydroxypyridine-3-carbonitrile safety and handling

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Compound of Interest

Compound Name: 2-Chloro-5-hydroxypyridine-3-carbonitrile

Cat. No.: B1367269

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An In-depth Technical Guide to the Safe Handling of **2-Chloro-5-hydroxypyridine-3-carbonitrile**

This document provides a comprehensive technical guide on the safe handling, storage, and emergency procedures for **2-Chloro-5-hydroxypyridine-3-carbonitrile**. It is intended for researchers, scientists, and drug development professionals who may work with this compound. The protocols and recommendations outlined herein are synthesized from available safety data for structurally similar compounds and established best practices in chemical laboratory safety.

Compound Identification and Properties

2-Chloro-5-hydroxypyridine-3-carbonitrile is a substituted pyridine derivative. Its specific arrangement of functional groups—a chloro group, a hydroxyl group, and a nitrile group on a pyridine ring—makes it a valuable building block in medicinal chemistry and organic synthesis. [1][2] However, these same features necessitate a thorough understanding of its potential hazards.

Identifier	Value	Source
Chemical Name	2-Chloro-5-hydroxypyridine-3-carbonitrile	[3] [4]
CAS Number	74650-75-2	[1] [3] [4] [5]
Molecular Formula	C ₆ H ₃ ClN ₂ O	[1] [3] [4] [5]
Molecular Weight	154.55 g/mol	[4] [5]
Purity	Typically ≥97%	[1] [4]
Synonyms	2-chloro-5-hydroxy-3-Pyridinecarbonitrile, 2-chloro-5-hydroxynicotinonitrile	[5]

Hazard Assessment: A Data-Driven Approach

While a specific, comprehensive Safety Data Sheet (SDS) for **2-Chloro-5-hydroxypyridine-3-carbonitrile** is not consistently available, a robust hazard assessment can be constructed by examining close structural analogues. Compounds like 2-Chloro-5-hydroxypyridine (CAS 41288-96-4) and 2-Chloro-3-hydroxypyridine exhibit a consistent hazard profile that can be logically extrapolated.[\[6\]](#)[\[7\]](#)

The primary hazards are associated with irritant properties, a common feature of halogenated pyridines.

GHS Hazard Classification (Inferred from Analogues)

Hazard Class	Category	Hazard Statement	GHS Pictogram
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	GHS07 (Exclamation Mark)
Serious Eye Damage/Irritation	Category 2A	H319: Causes serious eye irritation	GHS07 (Exclamation Mark)
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation	GHS07 (Exclamation Mark)

Source: Inferred from data for 2-Chloro-5-hydroxypyridine and 2-Chloro-3-hydroxypyridine.[\[6\]](#)
[\[7\]](#)

Causality Behind Hazards:

- Irritation: The electrophilic nature of the chlorinated pyridine ring can lead to reactions with biological macromolecules in the skin, eyes, and respiratory tract, triggering an inflammatory response perceived as irritation.[\[6\]](#)[\[7\]](#)
- Hazardous Decomposition: Like other chlorinated nitrogenous organic compounds, thermal decomposition or combustion is expected to release toxic and irritating gases, including nitrogen oxides (NO_x), carbon monoxide (CO), carbon dioxide (CO₂), and hydrogen chloride (HCl) gas.[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)

Exposure Control and Personal Protection

A multi-layered approach to exposure prevention is critical. This involves a combination of engineering controls and appropriate Personal Protective Equipment (PPE).

Engineering Controls

The primary line of defense is to handle the compound in a controlled environment.

- Fume Hood: All weighing and manipulations of the solid compound or its solutions must be conducted inside a certified chemical fume hood to prevent inhalation of dust or vapors.[\[7\]](#)

- Ventilation: The laboratory should be well-ventilated to ensure any fugitive emissions are diluted and removed.[10][11]
- Emergency Equipment: An eyewash station and a safety shower must be readily accessible and in close proximity to the workstation.[9][10]

Personal Protective Equipment (PPE)

The selection of PPE is the final barrier between the researcher and the chemical.

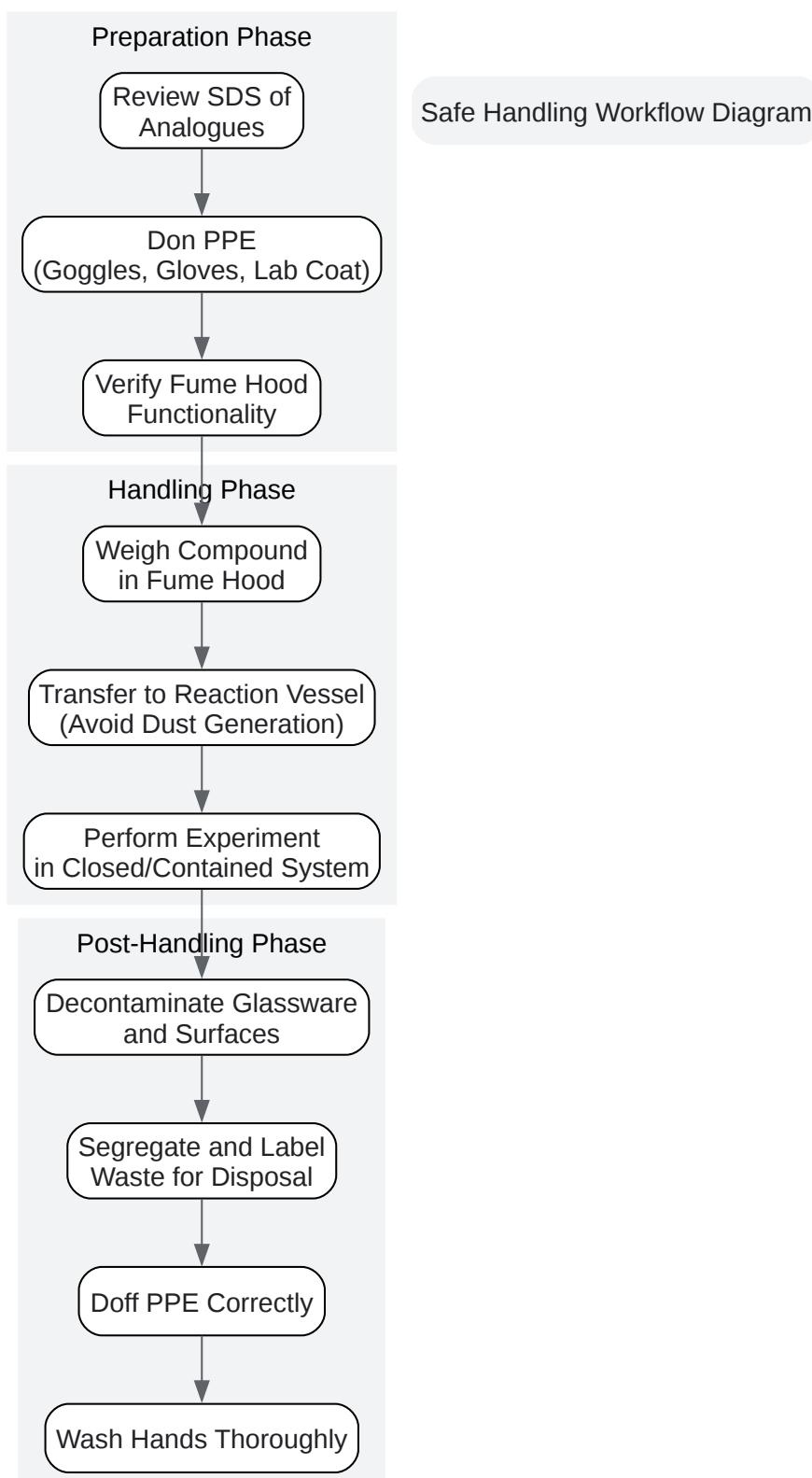
- Eye and Face Protection: Wear tight-sealing safety goggles or a full-face shield to protect against splashes or airborne particles.[7][8][9][11]
- Skin Protection:
 - Gloves: Wear chemically resistant gloves, such as nitrile gloves. Always inspect gloves for tears or punctures before use and change them immediately if contamination is suspected.
 - Lab Coat: A full-sleeved lab coat must be worn to protect skin and clothing.
- Respiratory Protection: If engineering controls fail or during a large spill, a NIOSH/MSHA or European Standard EN 149 approved respirator may be necessary.[9]
- Hygiene: Wash hands and any exposed skin thoroughly with soap and water after handling. [8][9][11] Do not eat, drink, or smoke in the laboratory.[9][11]

Standard Operating Procedures: A Workflow for Safety

Adherence to a strict, validated protocol minimizes risk during routine handling and storage.

Safe Handling Workflow

This workflow outlines the critical steps for safely handling **2-Chloro-5-hydroxypyridine-3-carbonitrile** from receipt to disposal.

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Caption: A step-by-step workflow for the safe handling of the compound.

Storage and Incompatibility

Proper storage is crucial for maintaining the compound's integrity and preventing hazardous reactions.

- Conditions: Store in a tightly sealed container in a cool, dry, and well-ventilated area.[8][9] [10][11] Commercial suppliers recommend room temperature storage.[4][5]
- Incompatibilities: Keep away from strong oxidizing agents, strong acids, and strong bases.[9] The compound should also be protected from moisture.[7][12]

Emergency Response Protocols

Rapid and correct response to an exposure or spill is critical.

First-Aid Measures

- Inhalation: If inhaled, immediately remove the person to fresh air and keep them comfortable for breathing.[7][8][9] If symptoms persist or if the person feels unwell, call a POISON CENTER or doctor.[7][8][9]
- Skin Contact: If on skin, wash immediately with plenty of soap and water.[7][8][9] If skin irritation occurs, seek medical advice/attention.[7][8][9] Contaminated clothing should be removed and washed before reuse.[7]
- Eye Contact: If in eyes, rinse cautiously with water for several minutes.[7][8][9][10] Remove contact lenses if present and easy to do so. Continue rinsing for at least 15 minutes.[7][8][9][10] If eye irritation persists, get medical advice/attention.[7][8][9][10]
- Ingestion: If swallowed, rinse the mouth with water.[9][11] Call a POISON CENTER or doctor if you feel unwell.[9][11] Do NOT induce vomiting.[9]

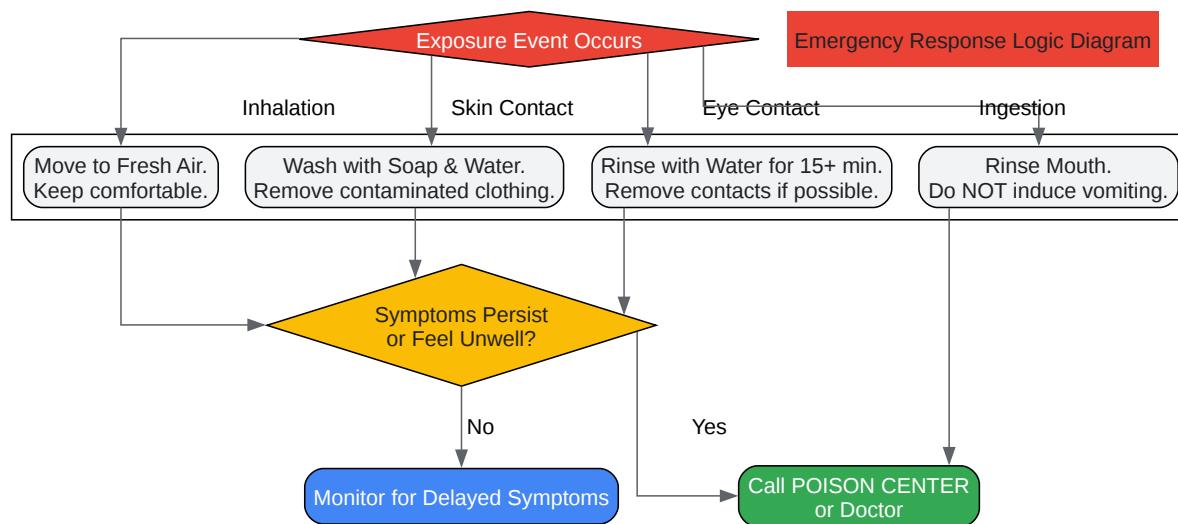
Accidental Release and Fire-Fighting

- Spills: For a small spill, ensure adequate ventilation and wear full PPE.[7] Avoid dust formation.[7][10] Carefully sweep or scoop up the solid material and place it into a suitable, labeled container for disposal.[10]

- Fire: In case of fire, use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide as extinguishing media.^[7] Firefighters must wear self-contained breathing apparatus (SCBA) and full protective gear.^{[8][10]}

Emergency Response Decision Tree

This diagram provides a logical flow for responding to emergency situations.



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Caption: A decision tree for first aid response following an exposure event.

Waste Disposal

Chemical waste must be handled responsibly to prevent environmental contamination.

- Procedure: Dispose of the contents and container at an approved waste disposal facility.^{[8][9][10][11]} All disposal practices must be in accordance with federal, state, and local

regulations. Do not release into the environment.[10]

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